

# (+)-Camphor-10-sulfonic acid physical properties

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## Compound of Interest

Compound Name: (+)-Camphor-10-sulfonic acid

Cat. No.: B028844

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An In-depth Technical Guide to the Physical Properties of **(+)-Camphor-10-sulfonic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(+)-Camphor-10-sulfonic acid** (CSA), a chiral organic acid derived from camphor, is a versatile reagent in synthetic and medicinal chemistry. Its primary application lies in its use as a chiral resolving agent for the separation of racemic mixtures of amines and other basic compounds. Additionally, it serves as a catalyst in a variety of asymmetric syntheses. A thorough understanding of its physical properties is paramount for its effective application in research and development. This guide provides a comprehensive overview of the key physical characteristics of **(+)-Camphor-10-sulfonic acid**, along with detailed experimental protocols for their determination.

## Core Physical Properties

The physical properties of **(+)-Camphor-10-sulfonic acid** are summarized in the tables below. These values represent typical data and may vary slightly between different suppliers and batches.

## General and Thermodynamic Properties

Property	Value
Appearance	White to off-white crystalline powder
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub> S
Molecular Weight	232.3 g/mol <a href="#">[1]</a>
Melting Point	196-200 °C (decomposes) <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	344.46 °C (rough estimate) <a href="#">[1]</a>
pKa	1.17 ± 0.50 (Predicted) <a href="#">[1]</a>

## Optical and Solubility Properties

Property	Value	Conditions
Specific Optical Rotation	+21° to +23°	c=20 in H <sub>2</sub> O at 20°C
Solubility	Soluble in water. <a href="#">[1]</a> <a href="#">[3]</a>	-
Slightly soluble in glacial acetic acid and ethyl acetate. <a href="#">[1]</a>	-	
Insoluble in ether. <a href="#">[1]</a>	-	

## Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on standard laboratory practices.

### Melting Point Determination

The melting point of **(+)-Camphor-10-sulfonic acid** can be determined using the capillary method with a melting point apparatus. [\[4\]](#) [\[5\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **(+)-Camphor-10-sulfonic acid** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is sufficient.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting) are recorded. This range is the melting point of the sample. For a pure compound, this range should be narrow (0.5-2 °C).

## Optical Rotation Measurement

The specific optical rotation is a fundamental property of chiral compounds and is measured using a polarimeter.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Apparatus:

- Polarimeter
- Sodium lamp (D-line, 589 nm)
- Polarimeter cell (1 dm)

- Volumetric flask (e.g., 10 mL)
- Analytical balance

Procedure:

- Solution Preparation: An accurately weighed sample of **(+)-Camphor-10-sulfonic acid** (e.g., 0.2 g) is dissolved in a precise volume of deionized water (e.g., 10 mL) in a volumetric flask to achieve a known concentration (c).
- Polarimeter Calibration: The polarimeter is turned on and allowed to warm up. The polarimeter tube is filled with the solvent (deionized water) and a blank reading is taken to zero the instrument.
- Sample Measurement: The polarimeter tube is rinsed and then filled with the prepared solution of **(+)-Camphor-10-sulfonic acid**, ensuring no air bubbles are present in the light path. The observed rotation ( $\alpha$ ) is then measured.
- Calculation of Specific Rotation: The specific rotation ( $[\alpha]$ ) is calculated using the following formula:

$$[\alpha] = \alpha / (l \times c)$$

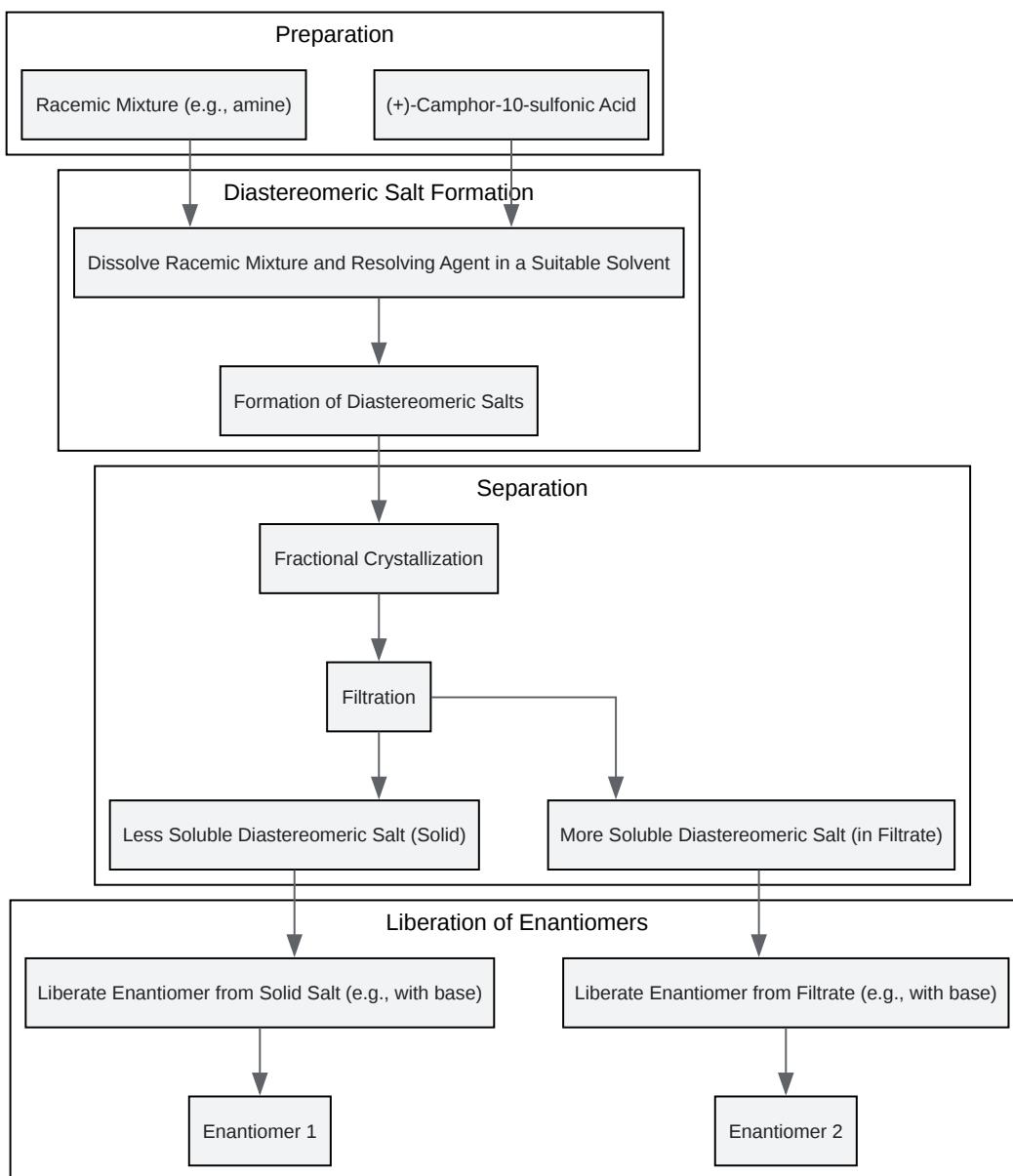
where:

- $\alpha$  is the observed rotation in degrees.
- $l$  is the path length of the polarimeter cell in decimeters (dm).
- $c$  is the concentration of the solution in g/mL.

## Application in Chiral Resolution: A Workflow

**(+)-Camphor-10-sulfonic acid** is widely employed as a resolving agent for racemic mixtures of basic compounds. The general workflow for such a resolution is depicted below.

## Workflow for Chiral Resolution using (+)-Camphor-10-sulfonic Acid

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Caption: A generalized workflow for the resolution of a racemic mixture using **(+)-Camphor-10-sulfonic acid**.

This workflow illustrates the key steps in a typical chiral resolution process. The racemic base reacts with the chiral acid to form a mixture of diastereomeric salts. Due to their different physical properties, these salts can be separated by fractional crystallization. Finally, the individual enantiomers are recovered from the separated diastereomeric salts.

## Conclusion

The physical properties of **(+)-Camphor-10-sulfonic acid**, particularly its well-defined melting point and strong optical activity, are crucial for its role in asymmetric synthesis and chiral resolution. The experimental protocols provided herein offer a standardized approach to verifying these properties, ensuring the quality and suitability of the reagent for its intended applications in pharmaceutical and chemical research.

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